

# physical and chemical properties of calcium dodecyl sulfate powder

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## Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of **Calcium Dodecyl Sulfate** Powder

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **calcium dodecyl sulfate** powder. Due to the limited availability of experimentally determined quantitative data for the solid-state material, this document synthesizes information from computational predictions and qualitative descriptions from scientific literature. It also includes detailed experimental protocols for the synthesis of **calcium dodecyl sulfate** and general methodologies for its characterization. This guide aims to be a valuable resource for professionals in research and drug development by consolidating the current knowledge and outlining established techniques for further investigation.

## Introduction

**Calcium dodecyl sulfate**, the calcium salt of dodecyl sulfate, is an anionic surfactant of interest in various scientific and industrial applications, including pharmaceuticals and material science. Its properties as a surfactant with a divalent counterion give it unique characteristics compared to its monovalent counterpart, sodium dodecyl sulfate (SDS). Understanding the physical and chemical properties of its powdered form is crucial for its handling, formulation, and application.

This guide summarizes the available data on the physical and chemical properties of **calcium dodecyl sulfate** powder, provides detailed experimental protocols for its synthesis and characterization, and uses visualizations to illustrate key processes. It is important to note that while extensive data is available for the related compound calcium dodecylbenzene sulfonate, experimentally determined quantitative physical data for solid **calcium dodecyl sulfate** is not widely published. Therefore, this guide distinguishes between experimental and computed data where applicable.

## Physical and Chemical Properties

The general and computed physical and chemical properties of **calcium dodecyl sulfate** are summarized in the tables below.

Table 1: General Properties of **Calcium Dodecyl Sulfate**

Property	Value	Source
Chemical Name	Calcium Dodecyl Sulfate	<a href="#">[1]</a>
CAS Number	4780-52-3	<a href="#">[2]</a>
Molecular Formula	$C_{24}H_{50}CaO_8S_2$	<a href="#">[1]</a>
Molecular Weight	570.85 g/mol	<a href="#">[2]</a>
Appearance	White precipitate/powder	<a href="#">[3]</a>

Table 2: Computed Physical Properties of **Calcium Dodecyl Sulfate**

Property	Computed Value	Source
Exact Mass	305.11000	<a href="#">[2]</a>
LogP	4.46490	<a href="#">[2]</a>
Topological Polar Surface Area	74.81 Å <sup>2</sup>	<a href="#">[2]</a>
Heavy Atom Count	18	<a href="#">[1]</a>
Formal Charge	0	<a href="#">[1]</a>
Complexity	281	<a href="#">[1]</a>

## Solubility

**Calcium dodecyl sulfate** is described as being virtually insoluble in water.[\[3\]](#) Its solubilization can be increased in aqueous micellar solutions of sodium dodecyl sulfate.[\[3\]](#)

## Experimental Protocols

This section details the experimental protocol for the synthesis of **calcium dodecyl sulfate** powder and provides general methodologies for the determination of its key physical properties.

### Synthesis of Calcium Dodecyl Sulfate Powder

This protocol is based on the precipitation method described in the scientific literature.[\[3\]](#)

Objective: To synthesize **calcium dodecyl sulfate** powder by precipitation from sodium dodecyl sulfate and calcium chloride.

Materials:

- Sodium dodecyl sulfate (SDS), specially pure
- Ethanol
- Calcium chloride dihydrate (CaCl<sub>2</sub>·2H<sub>2</sub>O), reagent grade

- Phosphorus pentoxide ( $P_4O_{10}$ )
- Deionized water

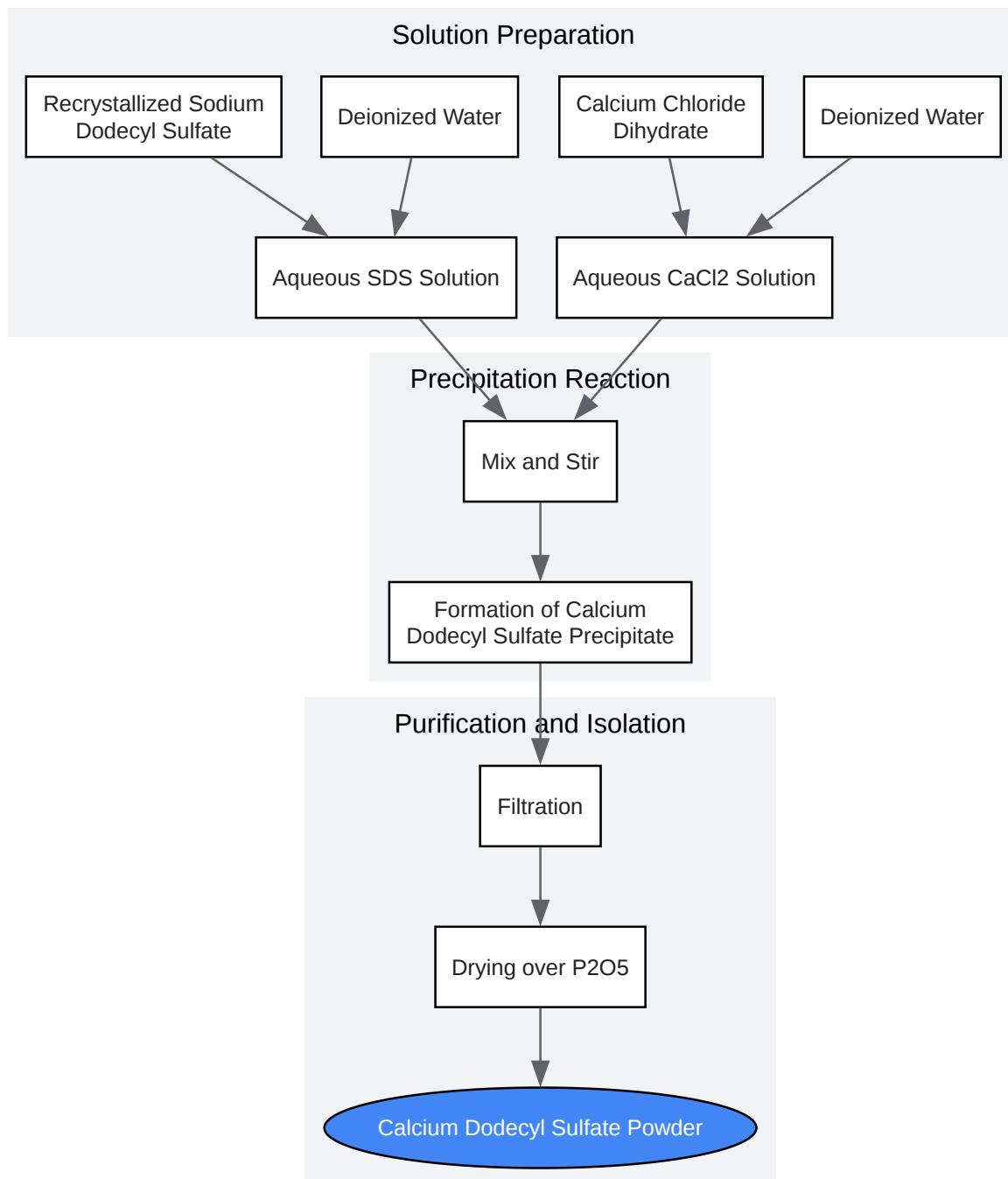
**Equipment:**

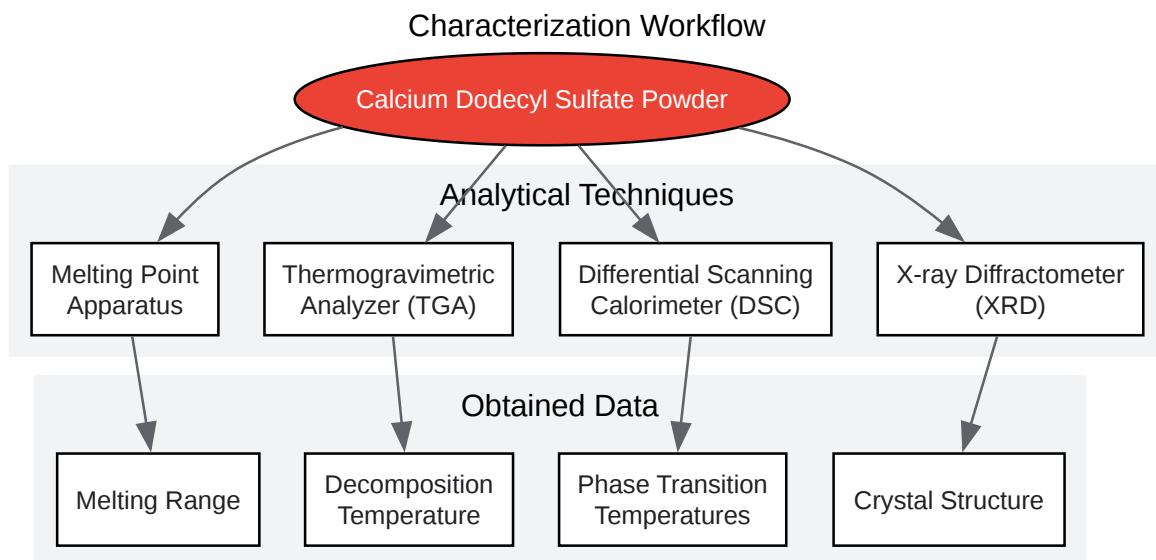
- Beakers
- Magnetic stirrer and stir bar
- Vibromixer (optional)
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven or desiccator

**Procedure:**

- Recrystallization of SDS: Dissolve the specially pure sodium dodecyl sulfate in ethanol. Recrystallize the SDS twice from ethanol to ensure high purity.
- Preparation of Solutions: Prepare an aqueous solution of the recrystallized sodium dodecyl sulfate. Prepare a separate aqueous solution of calcium chloride dihydrate.
- Precipitation: While stirring the sodium dodecyl sulfate solution, slowly add the calcium chloride dihydrate solution. A white precipitate of **calcium dodecyl sulfate** will form.
- Filtration: Filter the resulting suspension using a filtration apparatus to separate the **calcium dodecyl sulfate** precipitate from the supernatant.
- Drying: Dry the collected **calcium dodecyl sulfate** precipitate over phosphorus pentoxide in a desiccator until a constant weight is achieved.

## Synthesis of Calcium Dodecyl Sulfate





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- To cite this document: BenchChem. [physical and chemical properties of calcium dodecyl sulfate powder]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12742070#physical-and-chemical-properties-of-calcium-dodecyl-sulfate-powder>

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